

1-Acetyl-4-(4-hydroxyphenyl)piperazine

molecular weight and formula

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Compound of Interest

Compound Name: 1-Acetyl-4-(4-hydroxyphenyl)piperazine

Cat. No.: B017747

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In-Depth Technical Guide: 1-Acetyl-4-(4-hydroxyphenyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the physicochemical properties of **1-Acetyl-4-(4-hydroxyphenyl)piperazine**, a compound of interest in pharmaceutical research and development.

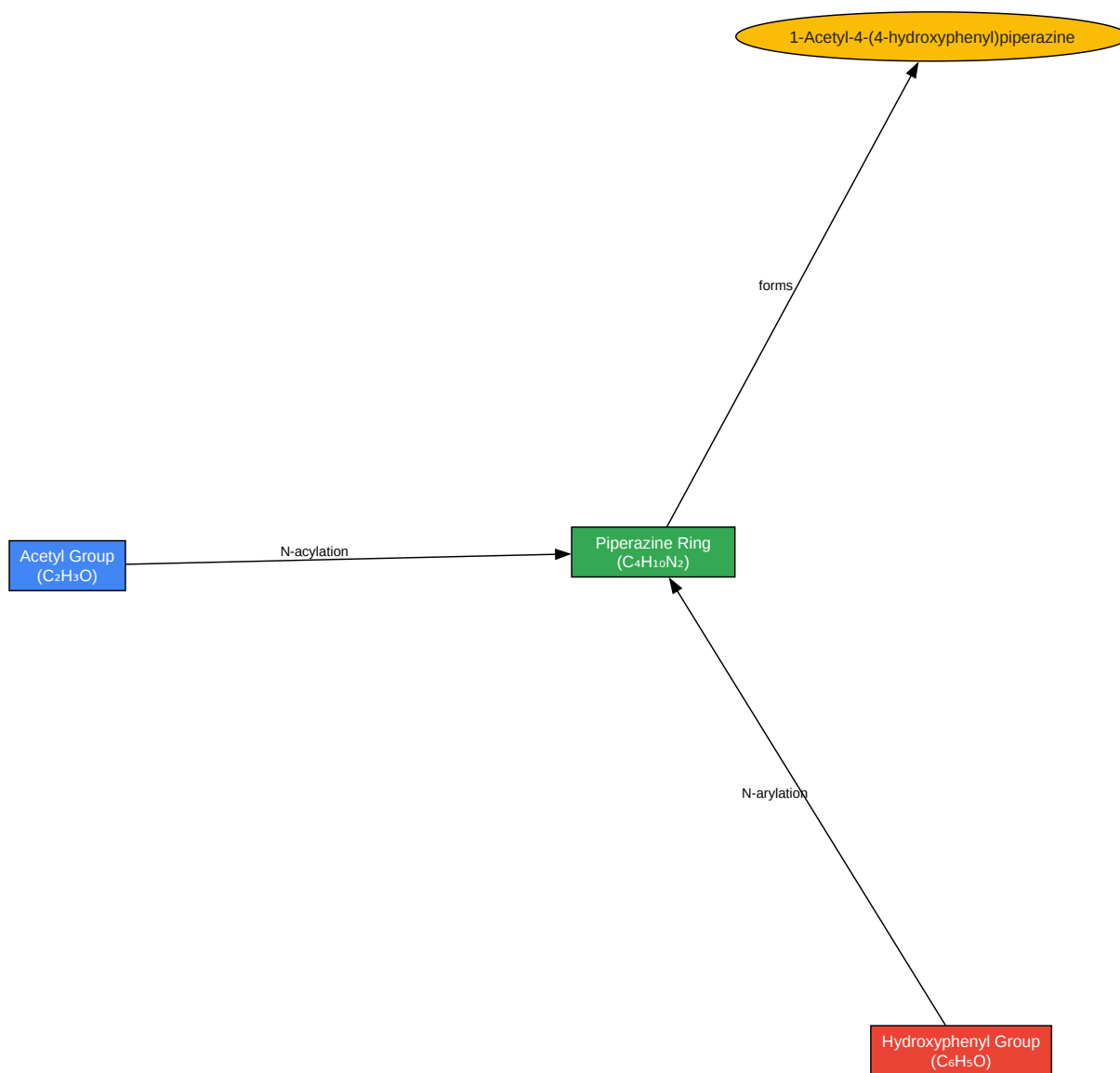
Physicochemical Data

The fundamental molecular properties of **1-Acetyl-4-(4-hydroxyphenyl)piperazine** are summarized below. These data are critical for a range of applications, from medicinal chemistry to formulation development.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₂ [1] [2] [3]
Molecular Weight	220.27 g/mol [1] [2] [3]
CAS Number	67914-60-7 [1] [2]
Appearance	White to off-white crystalline powder [1] [3]
Melting Point	183 - 185 °C [1]
Solubility	Slightly soluble [3]

Structural Representation

To facilitate a deeper understanding of its chemical nature, the logical structure of **1-Acetyl-4-(4-hydroxyphenyl)piperazine** is visualized below. This diagram illustrates the key functional groups and their connectivity.



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Structural components of the molecule.

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